

Personal protective equipment for handling Ethyl Tetradecanoate-d27

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Compound of Interest

Compound Name: Ethyl Tetradecanoate-d27

Cat. No.: B565284

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Essential Safety and Handling Guide for Ethyl Tetradecanoate-d27

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **Ethyl Tetradecanoate-d27**. It is intended for researchers, scientists, and professionals in drug development to ensure the safe handling of this compound in a laboratory setting.

I. Understanding the Compound

Ethyl Tetradecanoate-d27 is a deuterated form of Ethyl Tetradecanoate (also known as Ethyl Myristate). The primary safety considerations for a stable isotope-labeled compound like this are determined by the chemical properties of the parent, unlabeled molecule.^[1] The deuterium labeling does not significantly alter the chemical reactivity or toxicity of the substance.^[1] Therefore, the safety precautions are analogous to those for the non-deuterated form.

Key Chemical Properties:

- Appearance: Colorless to pale yellow liquid.^{[2][3]}
- Odor: Faint, oily, and fatty.^[3]
- Solubility: Insoluble in water; soluble in alcohols and organic solvents.^{[2][3]}

II. Personal Protective Equipment (PPE)

To ensure personal safety and prevent exposure, the following personal protective equipment (PPE) is mandatory when handling **Ethyl Tetradecanoate-d27**:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with government standards such as NIOSH (US) or EN 166 (EU).[\[4\]](#)
- Hand Protection: Use chemically resistant gloves. Always inspect gloves for integrity before use and use proper glove removal techniques to avoid skin contact.[\[4\]](#)
- Body Protection: Wear a lab coat or long-sleeved clothing to prevent skin contact.[\[5\]](#)
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not required.[\[5\]](#) However, if working in a poorly ventilated area or if vapors are generated, use a suitable respirator.

III. Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize vapor inhalation.[\[1\]](#)[\[6\]](#)
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[5\]](#)

2. Handling the Compound:

- Avoid direct contact with skin, eyes, and clothing.[\[7\]](#)
- Do not eat, drink, or smoke in the handling area.[\[7\]](#)
- Use only non-sparking tools to prevent ignition sources.[\[7\]](#)
- Keep containers tightly sealed when not in use to prevent contamination and evaporation.[\[7\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area.[3][6]
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[3]
- The recommended storage temperature is room temperature or between 2–8 °C.[2][8][9]

IV. Emergency Procedures

- In case of Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to rinse under the eyelids. Seek medical attention.[5][7]
- In case of Skin Contact: Promptly wash the affected area with soap and plenty of water. Remove any contaminated clothing. If irritation persists, seek medical attention.[3][5][7]
- If Inhaled: Move the individual to fresh air. If breathing is difficult or stops, administer artificial respiration if trained to do so and seek immediate medical attention.[5][7]
- If Swallowed: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][7]
- In Case of a Spill: Evacuate the area and ensure adequate ventilation. Remove all sources of ignition. Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable, closed container for disposal.[10]

V. Disposal Plan

Dispose of **Ethyl Tetradecanoate-d27** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains, sewers, or watercourses.[10] Waste materials should be placed in appropriate, labeled containers for disposal by a licensed waste management company.

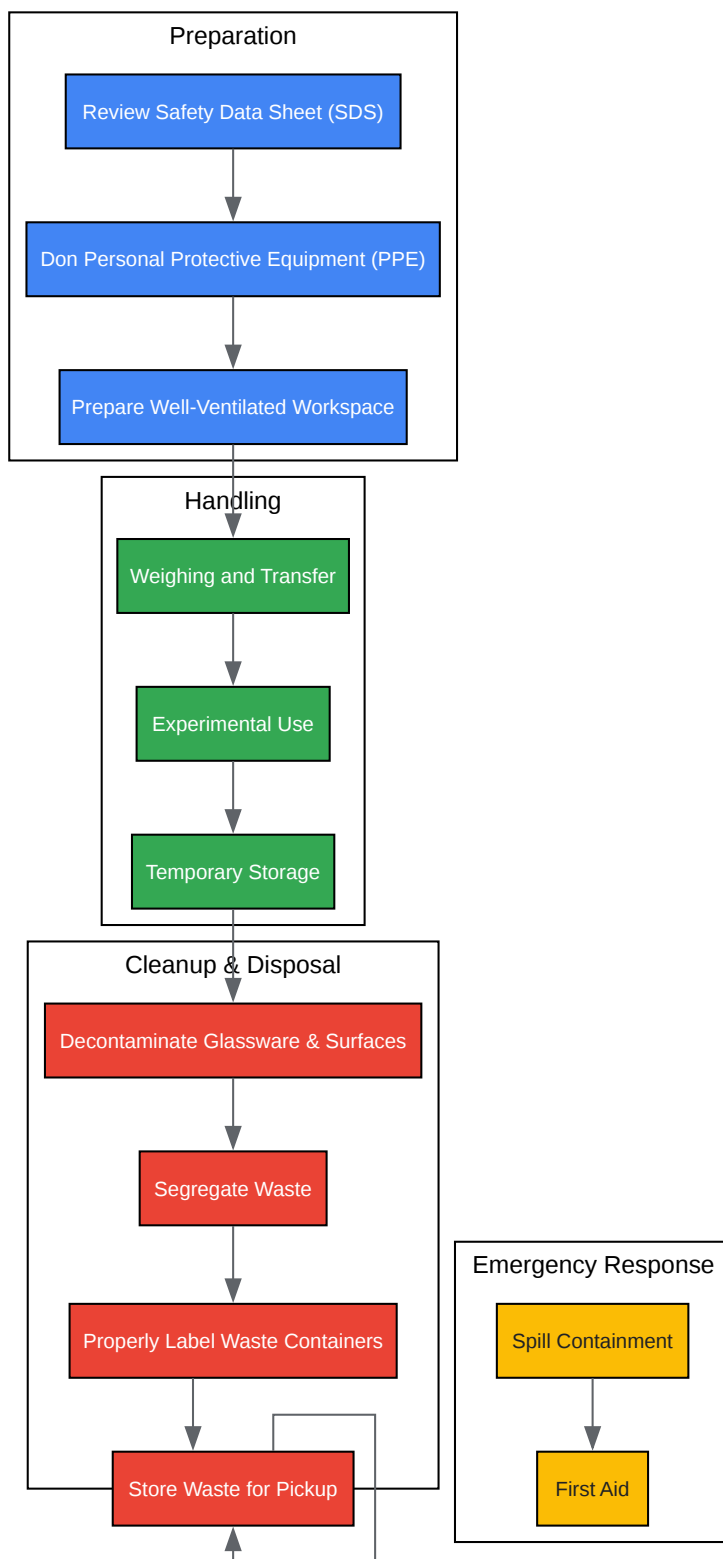
VI. Quantitative Data Summary

Property	Value
Molecular Formula	C ₁₆ H ₃₂ O ₂
Molecular Weight	~283.69 g/mol
Melting Point	11-12 °C (for Ethyl Tetradecanoate)[2]
Boiling Point	178-180 °C at 12 mm Hg (for Ethyl Tetradecanoate)[2]
Flash Point	>110 °C (>230 °F) (for Ethyl Tetradecanoate)[2]
Density	0.86 g/mL at 25 °C (for Ethyl Tetradecanoate)[2]

VII. Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **Ethyl Tetradecanoate-d27**, from initial preparation to final disposal.

Safe Handling Workflow for Ethyl Tetradecanoate-d27

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **Ethyl Tetradecanoate-d27**.

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References

- 1. benchchem.com [benchchem.com]
- 2. Ethyl tetradecanoate [chembk.com]
- 3. chemicalbull.com [chemicalbull.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. Disposal of deuterium (D₂) — Synergy Recycling [synergy-recycling.co.uk]
- 7. smsrail.com [smsrail.com]
- 8. carlroth.com [carlroth.com]
- 9. carlroth.com [carlroth.com]
- 10. vitol.com [vitol.com]
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